

Ethylene Glycol-d4: A Technical Examination of its Hygroscopic Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylene glycol-d4

Cat. No.: B119926

[Get Quote](#)

An In-depth Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive analysis of the hygroscopic nature of **Ethylene Glycol-d4** (deuterated ethylene glycol). It explores the underlying physicochemical principles, presents relevant quantitative data, and details the experimental protocols used to determine moisture uptake. This document is intended for researchers, scientists, and professionals in drug development who utilize deuterated compounds and require a thorough understanding of their physical properties.

Executive Summary: Is Ethylene Glycol-d4 Hygroscopic?

Yes, **Ethylene Glycol-d4** ($\text{HOCD}_2\text{CD}_2\text{OH}$) is unequivocally hygroscopic. This property is inherent to the molecular structure it shares with its non-deuterated counterpart, ethylene glycol. The presence of two hydroxyl (-OH) groups facilitates the formation of hydrogen bonds with water molecules in the atmosphere, leading to the absorption of moisture. The isotopic substitution of hydrogen with deuterium does not significantly alter this fundamental physical property. Safety and handling guidelines for **Ethylene Glycol-d4** consistently recommend storage in tightly sealed containers protected from moisture, further confirming its hygroscopic nature^{[1][2]}.

Physicochemical Properties and Data

The hygroscopic behavior of **Ethylene Glycol-d4** is a direct consequence of its molecular structure. Like standard ethylene glycol, it is a viscous, colorless liquid that is miscible with water in all proportions[1][3]. The primary distinction is the replacement of four protium atoms on the ethane backbone with deuterium, resulting in a higher molecular weight.

Comparative Physicochemical Data

The following table summarizes the key physical properties of **Ethylene Glycol-d4** and compares them with standard Ethylene Glycol.

Property	Ethylene Glycol-d4	Ethylene Glycol
Chemical Formula	C ₂ H ₂ D ₄ O ₂	C ₂ H ₆ O ₂
Linear Formula	HOCD ₂ CD ₂ OH	HOCH ₂ CH ₂ OH
Molecular Weight	66.09 g/mol [4][5]	62.07 g/mol [6]
CAS Number	2219-51-4[1][4]	107-21-1[1]
Appearance	Colorless Liquid[1][7]	Colorless, syrupy liquid[3][8]
Density	~1.184 g/mL at 25 °C[4]	~1.113 g/cm ³ at 20 °C[6]
Boiling Point	196-198 °C[1][4]	197.3 °C[6]
Melting Point	-13 °C[1][4]	-12.9 °C
Hygroscopicity	Yes (inferred)	Yes (documented)[3][8][9]

Quantitative Hygroscopicity Data

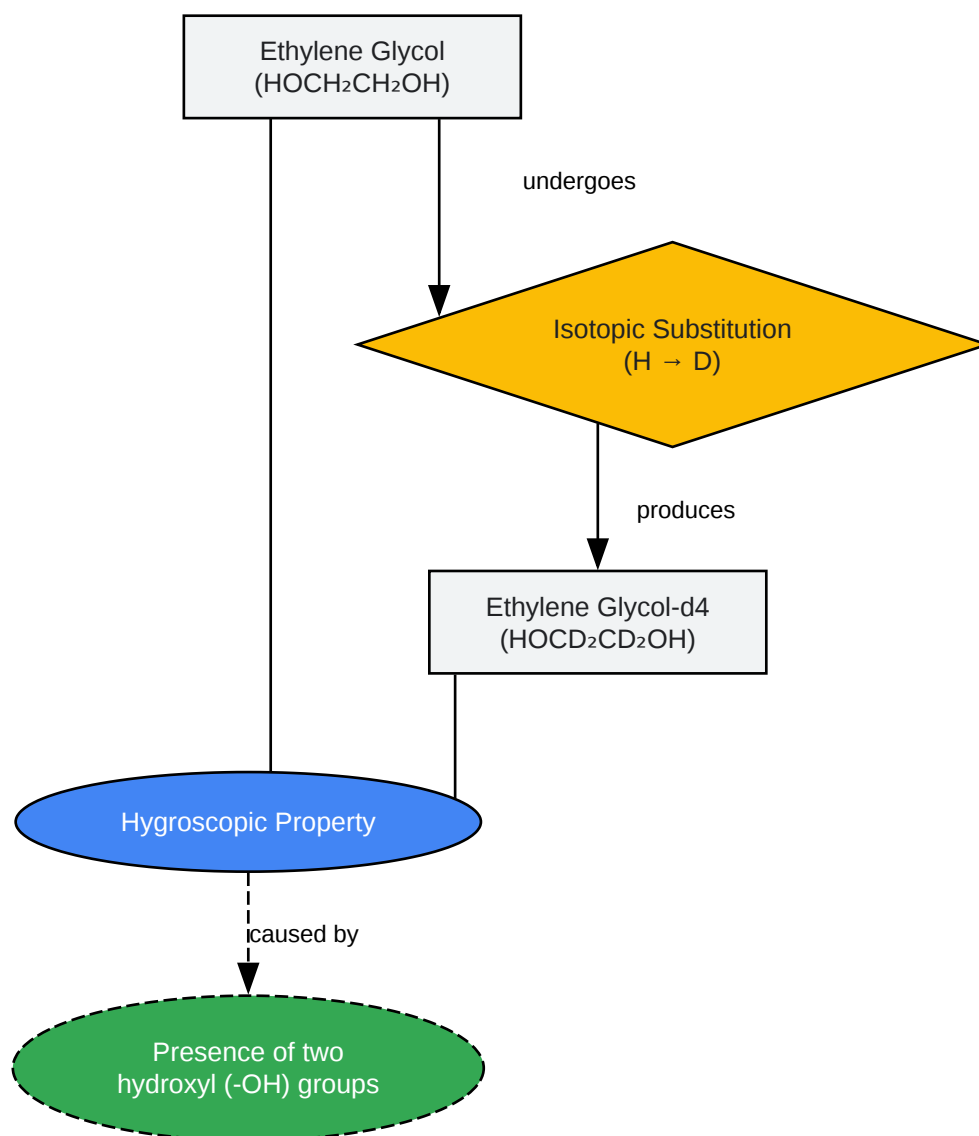
While specific quantitative studies on the rate of moisture absorption for **Ethylene Glycol-d4** are not readily available in the literature, the data for standard ethylene glycol serves as a highly reliable proxy due to their identical functional groups. Ethylene glycol demonstrates significant water absorption that is proportional to the relative humidity (RH) of its environment[3].

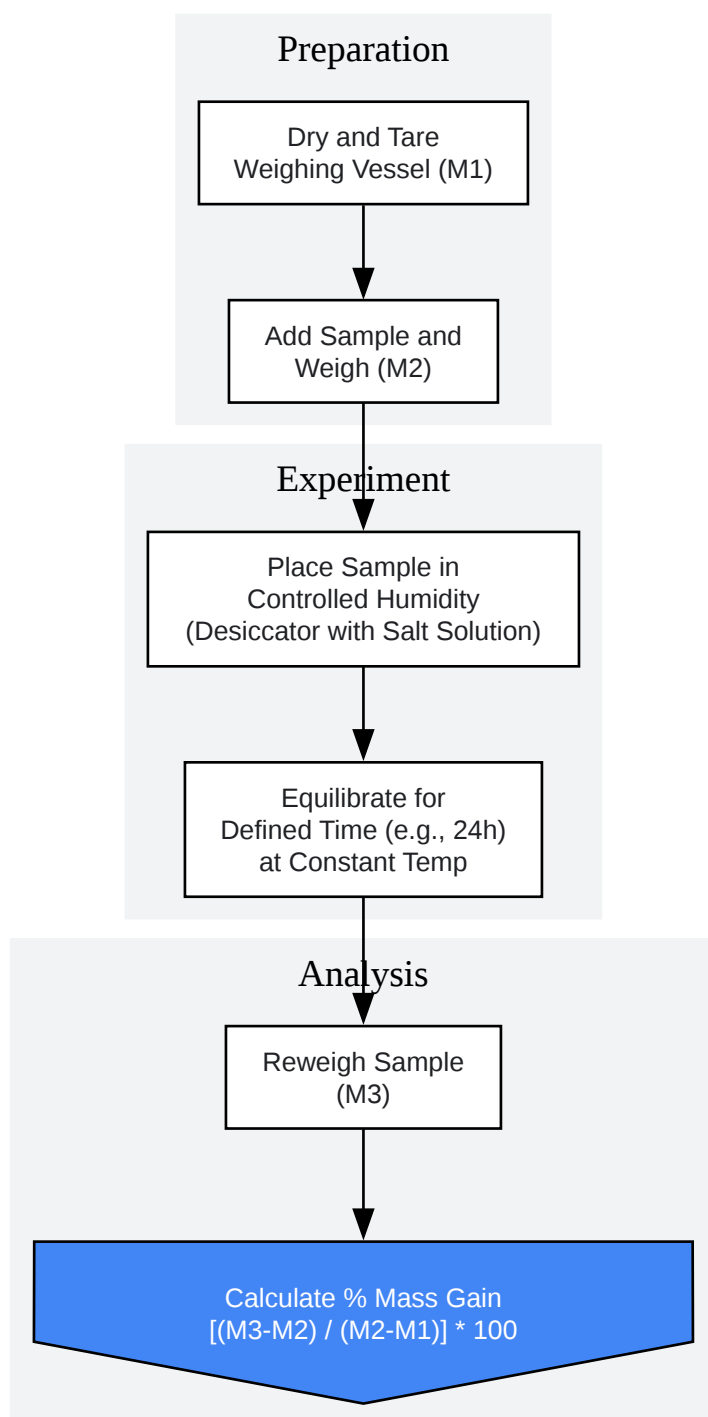
Relative Humidity (RH)	Water Absorption at Equilibrium (% by weight)	Final Glycol Concentration (% by weight)
50%	20%	83.3%

Data derived from studies on uninhibited ethylene glycol and is presented as a reliable estimate for Ethylene Glycol-d₄[3].

Logical & Structural Relationship

The hygroscopic nature of **Ethylene Glycol-d₄** is directly inherited from its parent compound, Ethylene Glycol. The isotopic labeling does not change the fundamental chemistry of the hydroxyl groups responsible for water absorption.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mt.com [mt.com]
- 2. Dynamic Vapor Sorption | Techniques [particlelaboratories.com]
- 3. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 4. Water Content Determination by Karl Fischer | Pharmaguideline [pharmaguideline.com]
- 5. webstor.srmist.edu.in [webstor.srmist.edu.in]
- 6. solutions.bocsci.com [solutions.bocsci.com]
- 7. ardena.com [ardena.com]
- 8. omicsonline.org [omicsonline.org]
- 9. jocpr.com [jocpr.com]
- To cite this document: BenchChem. [Ethylene Glycol-d4: A Technical Examination of its Hygroscopic Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119926#is-ethylene-glycol-d4-hygroscopic]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com